

Antimony (III) Sulfate: A Technical Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony sulfate

Cat. No.: B147869

[Get Quote](#)

This document provides an in-depth technical guide to the material safety data for Antimony (III) Sulfate ($\text{Sb}_2(\text{SO}_4)_3$). It is intended for researchers, scientists, and professionals in drug development who may handle this compound. This guide synthesizes key safety information, physical and chemical properties, and toxicological data into a comprehensive resource, emphasizing safe handling and emergency preparedness.

Chemical Identification and Physical Properties

Antimony (III) sulfate is an inorganic compound that serves as a source of antimony in various industrial and research applications, including as a precursor for other antimony compounds, in the production of explosives, and as a doping agent for semiconductors.^{[1][2]} It is a hygroscopic, white crystalline solid that hydrolyzes in water.^{[1][3]}

Table 1: Chemical Identifiers for Antimony (III) Sulfate

Identifier	Value
CAS Number	7446-32-4 ^[4]
EC Number	231-207-6 ^[4]
UN Number	3077
Chemical Formula	$\text{Sb}_2(\text{SO}_4)_3$ ^[4]
Molecular Weight	531.71 g/mol ^[4]

| Synonyms | Antimonous sulfate, Diantimony trisulfate, Antimony trisulfate[4] |

Table 2: Physical and Chemical Properties of Antimony (III) Sulfate

Property	Value
Appearance	White to off-white crystalline powder or lumps[2]
Odor	Characteristic
Density	3.62 - 3.94 g/cm ³ [1][2]
Melting Point	Decomposes, exact point not well-defined. Deliquescent in air.[5]
Boiling Point	Not applicable; decomposes.
Solubility	Soluble in acids.[1] Reacts with water (hydrolyzes) to form insoluble basic salts.[5]

| Stability | Chemically stable under standard ambient conditions (room temperature). |

Hazard Identification and Classification

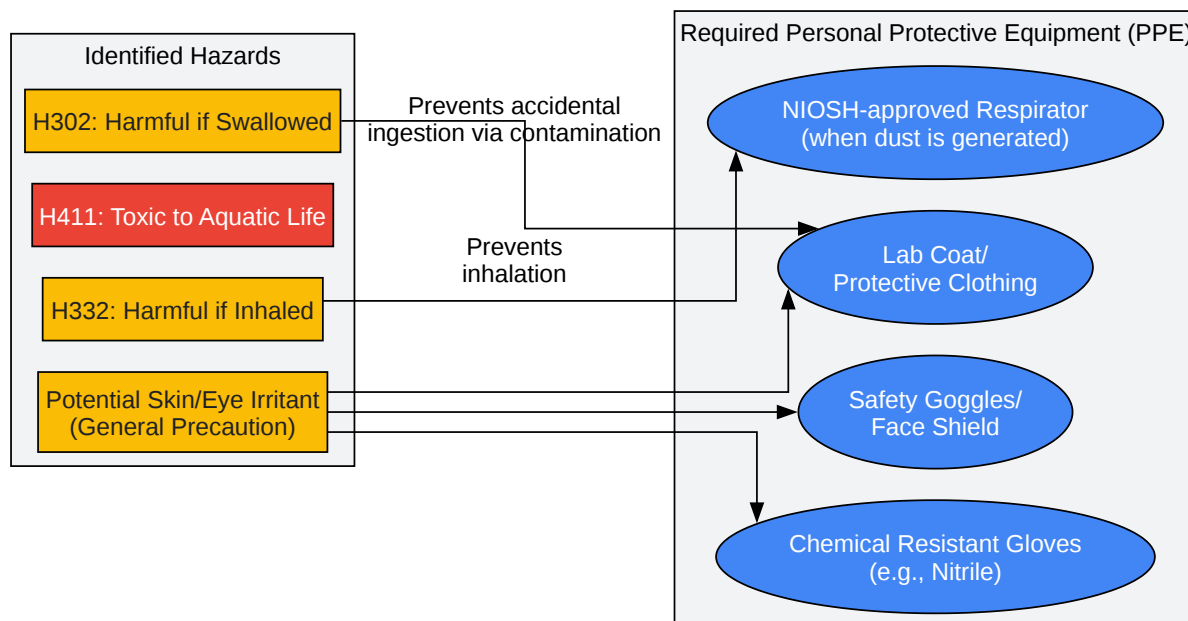
Antimony (III) sulfate is classified as hazardous under the Globally Harmonized System (GHS). The primary routes of exposure are inhalation and ingestion. It is harmful if swallowed or inhaled and is toxic to aquatic life with long-lasting effects.[6]

Table 3: GHS Hazard Classification for Antimony (III) Sulfate

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[4]

| Hazardous to the Aquatic Environment, Long-Term Hazard | Category 2 | H411: Toxic to aquatic life with long lasting effects[4] |

The diagram below illustrates the relationship between the identified hazards and the necessary personal protective equipment (PPE).



[Click to download full resolution via product page](#)

Hazard Identification and Corresponding PPE

Toxicological Information

The primary toxic effects of antimony compounds are associated with their ability to interact with sulfhydryl groups in enzymes, leading to cellular dysfunction and oxidative stress.[7] Chronic exposure to antimony compounds may affect the heart, lungs, and liver.[8]

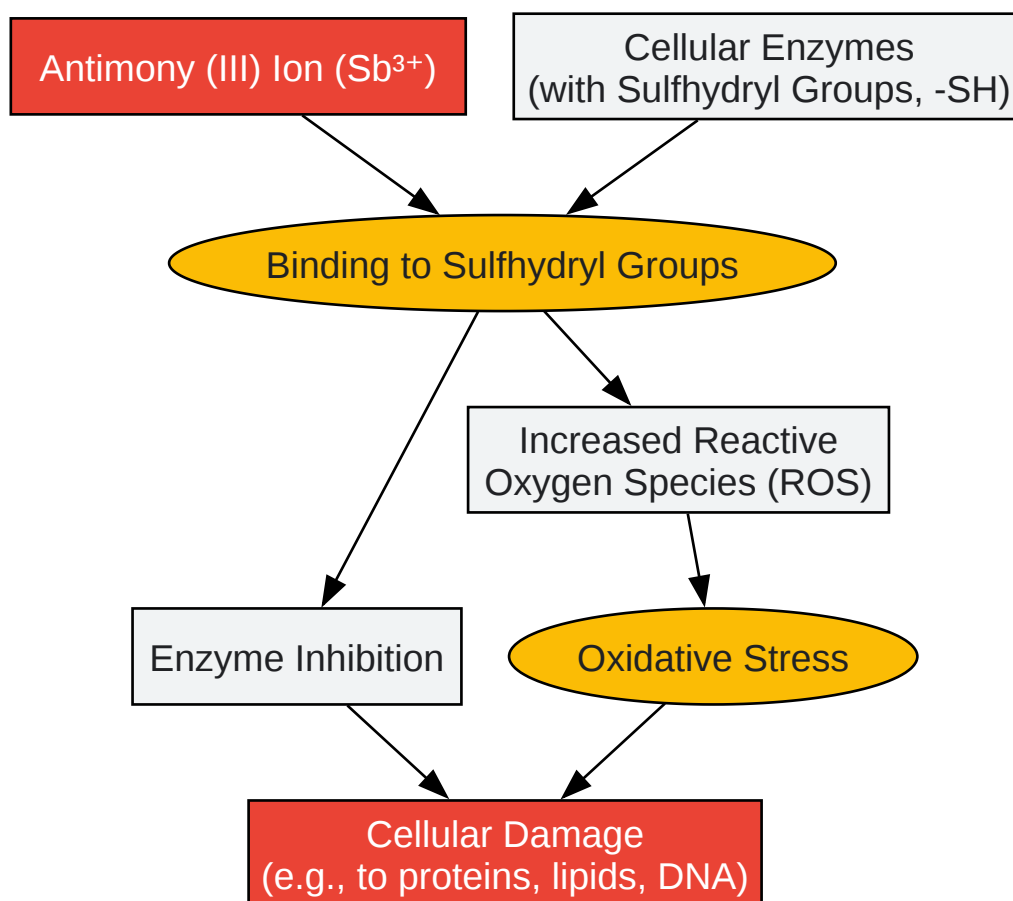
Table 4: Acute Toxicity Data for Antimony Compounds (Contextual)

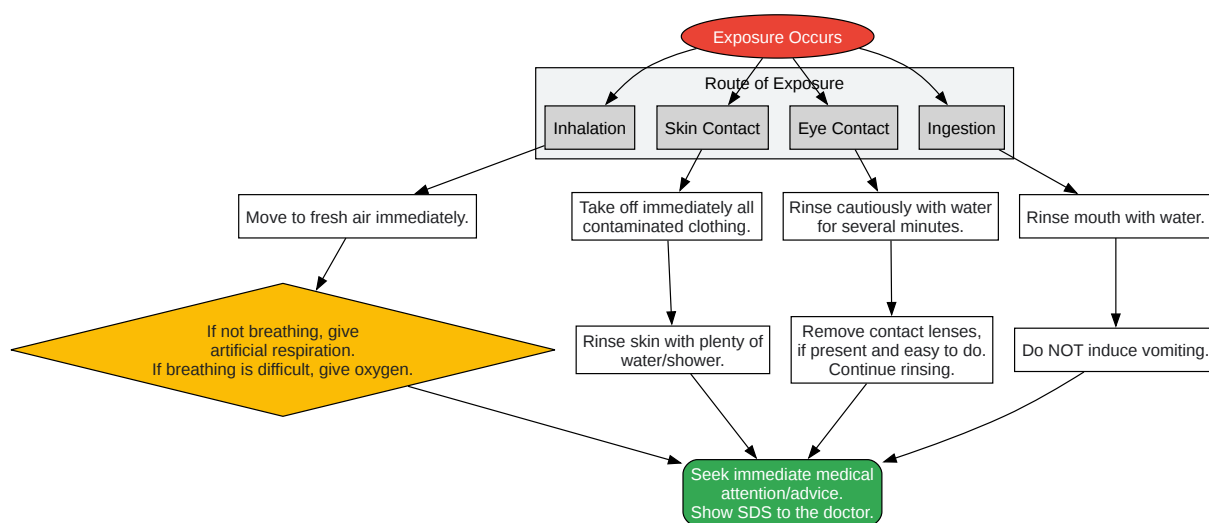
Substance	Test Type	Species	Value
Antimony (III) Sulfate	Oral LD ₅₀	Rat	No data available. Classified as Category 4 (300- 2000 mg/kg range). [6]
Antimony (III) Sulfate	Inhalation LC ₅₀	Rat	No data available. Classified as Category 4.[6]
Antimony Trioxide	Oral LD ₅₀	Rat	> 7,500 mg/kg[9]

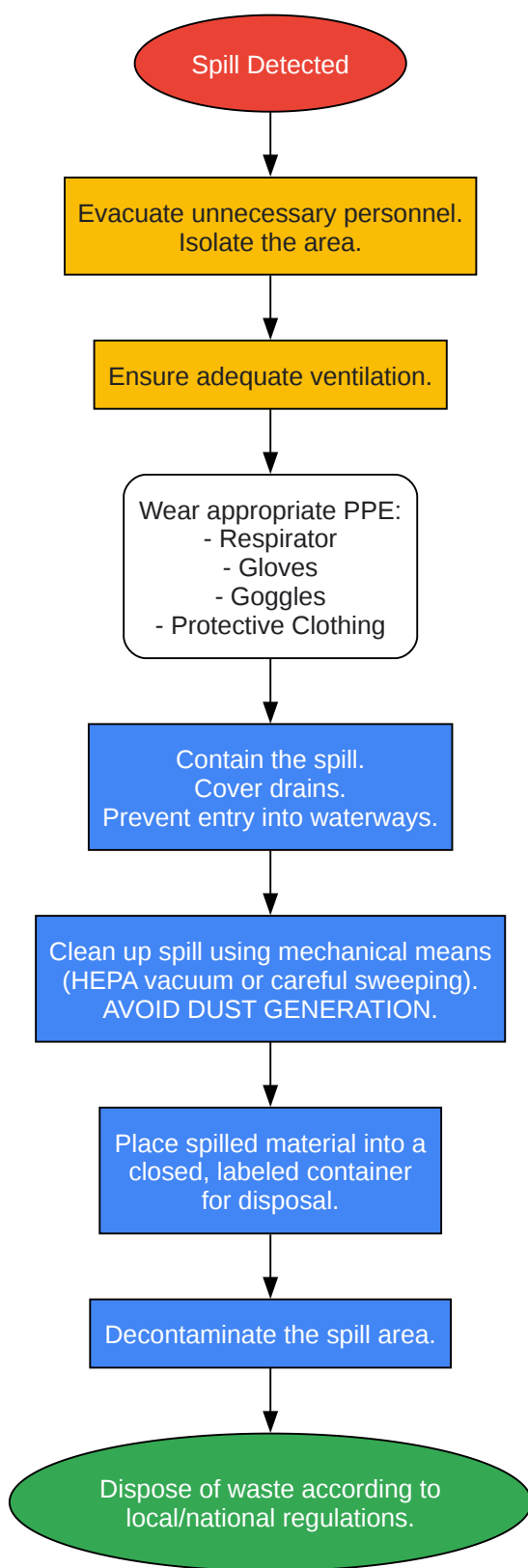
| Potassium Antimony Tartrate | Oral LD₅₀ | Rat/Mouse | 115 - 600 mg/kg[10] |

Note: Specific LD₅₀/LC₅₀ values for Antimony (III) Sulfate are not readily available in the reviewed literature. The data for other antimony compounds are provided for context and highlight the variability in toxicity based on the specific salt. The GHS classification remains the primary reference for assessing the acute toxicity of **antimony sulfate**.

The diagram below illustrates a conceptual model for the mechanism of antimony's toxicity.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antimony(III) sulfate - Wikipedia [en.wikipedia.org]
- 2. Antimony(III) Sulfate CAS No. 7446-32-4 for Sale | Stanford Advanced Materials | UK Supplier [samaterials.co.uk]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. Antimony sulfate | O12S3Sb2 | CID 24010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. bibliotekanauki.pl [bibliotekanauki.pl]
- 6. farnell.com [farnell.com]
- 7. researchgate.net [researchgate.net]
- 8. p2infohouse.org [p2infohouse.org]
- 9. elementschina.com [elementschina.com]
- 10. unige.ch [unige.ch]
- To cite this document: BenchChem. [Antimony (III) Sulfate: A Technical Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147869#antimony-sulfate-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com